

An In-depth Technical Guide to the Spectral Analysis of 4-Dodecanone

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Compound of Interest

Compound Name: 4-Dodecanone

CAS No.: 6137-26-4

Cat. No.: B146902

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Abstract

This technical guide provides a comprehensive analysis of the spectral data for **4-dodecanone** (CAS No. 6137-26-4), a 12-carbon aliphatic ketone. Aimed at researchers, scientists, and professionals in drug development, this document delves into the principles and interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data specific to this molecule. By elucidating the correlation between molecular structure and spectral output, this guide serves as a practical reference for the identification, characterization, and quality control of **4-dodecanone** and related long-chain ketones.

Introduction to 4-Dodecanone

4-Dodecanone, also known as propyl octyl ketone, is an organic compound with the chemical formula $C_{12}H_{24}O$.^{[1][2]} It belongs to the ketone family, characterized by a carbonyl group ($C=O$) positioned on the fourth carbon of a twelve-carbon chain. This structure imparts specific chemical and physical properties, such as a characteristic oily aroma and solubility in organic solvents.^[3] In research and industry, **4-dodecanone** can be utilized as a solvent, a chemical intermediate in organic synthesis, and in the formulation of fragrances.^[3] Accurate structural

confirmation and purity assessment are paramount, for which spectroscopic methods are indispensable.

Chemical Properties of **4-Dodecanone**:

Property	Value	Source
Molecular Formula	C₁₂H₂₄O	PubChem[4]
Molecular Weight	184.32 g/mol	PubChem[4]
CAS Number	6137-26-4	ChemSynthesis[5]
Density	0.830 g/mL	ChemSynthesis[5]
Boiling Point	65 °C at 0.25 mmHg	ChemSynthesis[5]

| IUPAC Name | Dodecan-4-one | PubChem[4] |

Below is a diagram illustrating the chemical structure of **4-dodecanone**.

Caption: Chemical structure of **4-Dodecanone**.

Principles of Spectroscopic Analysis for Ketones

The analytical techniques of NMR, IR, and MS provide distinct yet complementary information about a molecule's structure.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR spectroscopy probes the magnetic properties of atomic nuclei (typically ¹H and ¹³C). The chemical environment of each nucleus dictates its resonance frequency (chemical shift), providing a detailed map of the carbon-hydrogen framework. For ketones, protons on carbons adjacent to the carbonyl group (α-protons) are characteristically deshielded, appearing at a downfield chemical shift.[6] Similarly, the carbonyl carbon exhibits a highly deshielded signal in the ¹³C NMR spectrum, typically appearing between 190-220 ppm.[6][7]
- **Infrared (IR) Spectroscopy:** IR spectroscopy measures the vibrations of molecular bonds. Specific functional groups absorb infrared radiation at characteristic frequencies. The most prominent feature in the IR spectrum of a ketone is a strong, sharp absorption band

corresponding to the C=O bond stretch, which typically appears in the range of 1700-1750 cm^{-1} . For saturated aliphatic ketones like **4-dodecanone**, this peak is expected around 1715 cm^{-1} .^{[8][9]}

- **Mass Spectrometry (MS):** MS is a destructive technique that ionizes a molecule and separates the resulting ions based on their mass-to-charge (m/z) ratio. It provides the molecular weight of the compound and reveals structural information through the analysis of fragmentation patterns. Ketones undergo characteristic fragmentation pathways, most notably α -cleavage (cleavage of the bond adjacent to the carbonyl group) and the McLafferty rearrangement.^{[7][9]}

Experimental Protocols

To ensure the acquisition of high-quality, reproducible data, the following standardized protocols are recommended.

3.1 NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 10-20 mg of **4-dodecanone** in ~0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0 ppm).
- **Instrument Setup:** Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Data Acquisition:**
 - For ^1H NMR, acquire data using a standard pulse sequence. Key parameters include a 90° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. Typically, 16-64 scans are sufficient.
 - For ^{13}C NMR, use a proton-decoupled pulse sequence to simplify the spectrum. A longer relaxation delay (5-10 seconds) and a larger number of scans (1024 or more) are typically required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.

- **Data Processing:** Apply a Fourier transform to the acquired Free Induction Decay (FID) signal. Phase the resulting spectrum and perform baseline correction. Integrate the peaks in the ^1H NMR spectrum to determine proton ratios.

3.2 IR Spectroscopy Protocol

- **Sample Preparation:** As **4-dodecanone** is a liquid at room temperature, the simplest method is to acquire the spectrum of the neat liquid.
- **Method (Attenuated Total Reflectance - ATR):**
 - Place a small drop of the neat liquid sample directly onto the ATR crystal (e.g., diamond or zinc selenide).
 - Ensure the crystal is clean before and after the measurement using an appropriate solvent (e.g., isopropanol).
- **Data Acquisition:** Collect the spectrum, typically over a range of 4000 to 400 cm^{-1} . Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- **Data Processing:** Perform a background subtraction using a spectrum of the empty, clean ATR crystal.

3.3 Mass Spectrometry Protocol (Electron Ionization)

- **Sample Introduction:** Introduce a dilute solution of **4-dodecanone** in a volatile solvent (e.g., methanol or dichloromethane) into the mass spectrometer, typically via a Gas Chromatography (GC-MS) system for separation and purification.
- **Ionization:** Use a standard Electron Ionization (EI) source, typically operating at 70 eV.
- **Mass Analysis:** Scan a mass range appropriate for the compound, for example, m/z 35 to 250.
- **Detection:** Detect the ions using an electron multiplier or similar detector. The resulting data is plotted as relative intensity versus m/z .

Spectral Data Analysis of 4-Dodecanone

4.1 ^1H NMR Spectroscopy The ^1H NMR spectrum of **4-dodecanone** is characterized by signals corresponding to the chemically distinct protons in the molecule. The electronegativity of the carbonyl oxygen deshields adjacent protons, shifting their signals downfield.

- **Structure and Proton Labeling:** $\text{CH}_3(\text{a})-\text{CH}_2(\text{b})-\text{CH}_2(\text{c})-\text{C}(=\text{O})-\text{CH}_2(\text{d})-\text{CH}_2(\text{e})-\text{CH}_2(\text{f})-\text{CH}_2(\text{g})-\text{CH}_2(\text{h})-\text{CH}_2(\text{i})-\text{CH}_2(\text{j})-\text{CH}_3(\text{k})$
- **Predicted ^1H NMR Data:**

Proton Label	Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
d	~2.40	Triplet (t)	2H	α-protons to the carbonyl on the octyl side, deshielded.
c	~2.38	Triplet (t)	2H	α -protons to the carbonyl on the propyl side, deshielded.
e	~1.55	Quintet	2H	β -protons on the octyl side.
b	~1.53	Sextet	2H	β -protons on the propyl side.
f, g, h, i, j	~1.28	Multiplet (broad)	10H	Methylene protons of the long alkyl chain, overlapping signals.
a	~0.91	Triplet (t)	3H	Terminal methyl group of the propyl chain.

| k | ~0.88 | Triplet (t) | 3H | Terminal methyl group of the octyl chain. |

4.2 ^{13}C NMR Spectroscopy The proton-decoupled ^{13}C NMR spectrum shows a distinct signal for each unique carbon atom. The most diagnostic signal is that of the carbonyl carbon.

- Structure and Carbon Labeling: C(1)-C(2)-C(3)-C(4, =O)-C(5)-C(6)-C(7)-C(8)-C(9)-C(10)-C(11)-C(12)
- Predicted ^{13}C NMR Data:

Carbon Label	Chemical Shift (δ , ppm)	Rationale
4	~211	Carbonyl carbon, highly deshielded. [6]
5	~42.8	α -carbon on the octyl side.
3	~42.5	α -carbon on the propyl side.
6	~31.8	β -carbon on the octyl side.
2	~29.5	β -carbon on the propyl side.
7, 8, 9, 10	~29.2 - 29.4	Carbons in the middle of the octyl chain.
11	~22.6	Carbon adjacent to the terminal methyl of the octyl chain.
1	~17.8	Terminal methyl of the propyl chain.

| 12 | ~14.1 | Terminal methyl of the octyl chain. |

4.3 Infrared (IR) Spectroscopy The IR spectrum provides clear evidence for the presence of the key functional groups.

- Key IR Absorptions:

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
~1715	Strong, Sharp	C=O Stretch	Ketone Carbonyl
2855-2960	Strong	C-H Stretch	Alkyl CH ₂ , CH ₃
~1465	Medium	C-H Bend	CH ₂ Scissoring

| ~1375 | Medium | C-H Bend | CH₃ Symmetric Bend |

The most diagnostic peak is the intense C=O stretch around 1715 cm⁻¹, which is characteristic of a saturated aliphatic ketone.[8][9] The NIST WebBook provides a reference gas-phase IR spectrum for **4-dodecanone** showing these characteristic features.[10]

4.4 Mass Spectrometry (MS) The EI mass spectrum of **4-dodecanone** will show the molecular ion peak (M⁺) and characteristic fragment ions resulting from α-cleavage and McLafferty rearrangement.[7]

- **Molecular Ion (M⁺):** The molecular ion peak is expected at m/z = 184, corresponding to the molecular weight of C₁₂H₂₄O.[1]
- **α-Cleavage:** This involves the cleavage of the C-C bond adjacent to the carbonyl group. There are two possible α-cleavage pathways for **4-dodecanone**, leading to resonance-stabilized acylium ions.
 - **Cleavage of the Propyl Group:** Loss of a propyl radical (•C₃H₇) results in an acylium ion at m/z = 141.
 - **Cleavage of the Octyl Group:** Loss of an octyl radical (•C₈H₁₇) results in an acylium ion at m/z = 71. This is often a very prominent peak.

Caption: α-Cleavage fragmentation of **4-Dodecanone**.

- **McLafferty Rearrangement:** This rearrangement involves the transfer of a γ-hydrogen (a hydrogen on the third carbon from the carbonyl group) to the carbonyl oxygen, followed by cleavage of the α-β bond. This is possible from the longer octyl chain.

- Transfer of a γ -hydrogen from C-7 results in the loss of a neutral alkene (1-heptene, C_7H_{14} , MW=98) and the formation of a charged enol fragment at $m/z = 86$.

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